

Essential Safety and Disposal Guide for Enpp-1-IN-2

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Enpp-1-IN-2*

Cat. No.: *B3026001*

[Get Quote](#)

This document provides crucial safety and logistical information for the proper handling and disposal of **Enpp-1-IN-2**, a potent ENPP1 inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and compliance with standard chemical waste regulations.

Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative data for **Enpp-1-IN-2**.

Property	Value	Source
Synonym	ENPP1 Inhibitor C	Cayman Chemical[1]
CAS Number	2378640-92-5	Cayman Chemical[1]
Molecular Formula	C15H18N6	Cayman Chemical[1]
Molecular Weight	282.3 g/mol	Cayman Chemical[1]
Appearance	Crystalline solid	Cayman Chemical[1]
Purity	≥98%	Cayman Chemical
Solubility	Approx. 30 mg/mL in ethanol, DMSO, and dimethyl formamide	Cayman Chemical
Storage Temperature	-20°C	Cayman Chemical
Stability	≥2 years at -20°C	Cayman Chemical
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	MedChemExpress

Experimental Protocols

Preparation of Stock Solutions

A stock solution of **Enpp-1-IN-2** can be prepared by dissolving the crystalline solid in an appropriate organic solvent such as ethanol, DMSO, or dimethyl formamide. For example, to prepare a 10 mM stock solution, dissolve 2.823 mg of **Enpp-1-IN-2** in 1 mL of solvent. It is recommended to purge the solvent with an inert gas before use.

Disposal Procedures

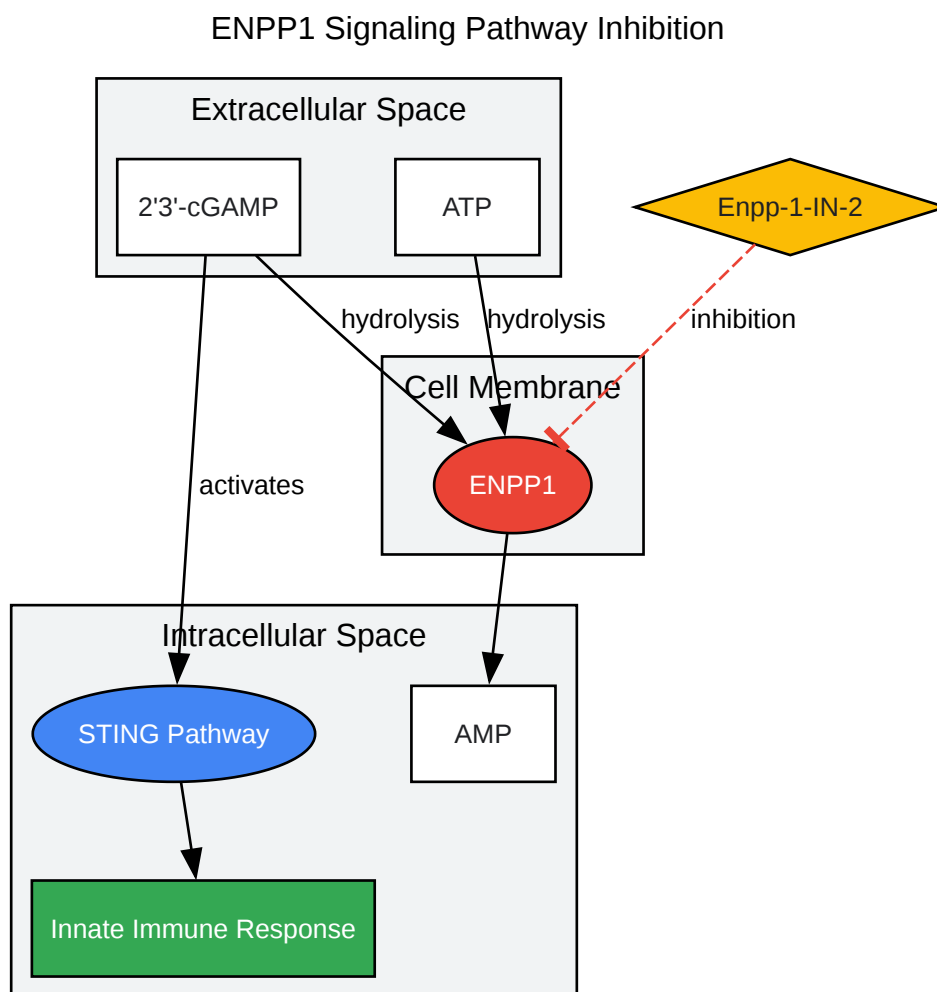
While the Safety Data Sheet (SDS) for ENPP1 Inhibitor C (**Enpp-1-IN-2**) does not classify the substance as hazardous according to the Globally Harmonized System (GHS), it is prudent to handle it as a potentially hazardous chemical. All chemical waste should be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

Step-by-Step Disposal Guide:

- Solid Waste:
 - Collect all disposable items that have come into contact with **Enpp-1-IN-2**, such as gloves, pipette tips, and contaminated bench paper.
 - Place these materials in a designated, clearly labeled hazardous waste container for solids.
- Liquid Waste:
 - Unused Solutions: Collect any unused stock solutions or working solutions of **Enpp-1-IN-2** in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container. Do not pour solutions containing this compound down the drain.
 - Aqueous Waste: While small amounts of neutralized aqueous solutions of low toxicity may sometimes be permissible for drain disposal, it is best practice to collect all solutions containing **Enpp-1-IN-2** as chemical waste to prevent environmental release.
- Empty Containers:
 - Thoroughly rinse empty containers that held **Enpp-1-IN-2** with a suitable solvent (e.g., ethanol or acetone) three times.
 - Collect the first rinse as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal depending on institutional policies.
 - Deface or remove the original label from the empty, rinsed container before disposal in the appropriate recycling or trash receptacle.
- Waste Segregation:
 - Ensure that waste containing **Enpp-1-IN-2** is segregated from other incompatible waste streams. For instance, do not mix with strong acids, bases, or oxidizing agents unless part of a specific neutralization protocol.

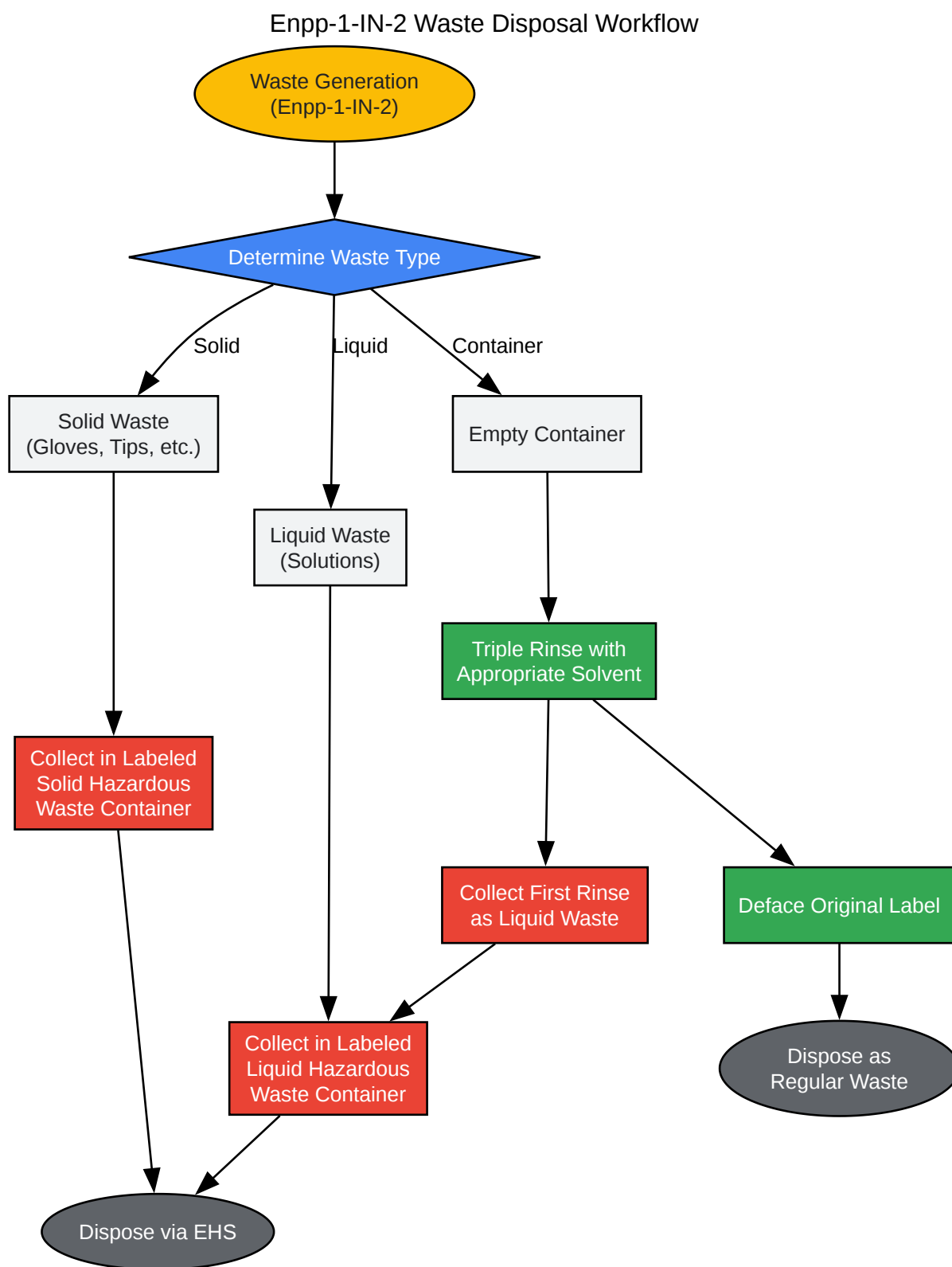
Signaling Pathway and Disposal Workflow

The following diagrams illustrate the ENPP1 signaling pathway and a general workflow for the proper disposal of **Enpp-1-IN-2** waste.



[Click to download full resolution via product page](#)

Caption: Inhibition of the ENPP1 signaling pathway by **Enpp-1-IN-2**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **Enpp-1-IN-2** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Guide for Enpp-1-IN-2]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026001/docs#essential-safety-and-disposal-guide-for-enpp-1-in-2>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check